

# Isatoic anhydride safety data sheet and handling precautions

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## Compound of Interest

Compound Name: Isatoic Anhydride

Cat. No.: B133585

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## A Technical Guide to the Safe Handling of Isatoic Anhydride

Introduction: **Isatoic anhydride** (CAS No. 118-48-9) is a heterocyclic organic compound derived from anthranilic acid.<sup>[1][2]</sup> It serves as a versatile precursor in the synthesis of various pharmaceuticals, including methaqualone and other 4-quinazolinone-based drugs, as well as in the production of polymers and other fine chemicals.<sup>[1][2]</sup> Given its reactivity and potential hazards, a thorough understanding of its safety profile and handling requirements is critical for researchers, scientists, and drug development professionals. This guide provides an in-depth overview of the safety data, handling protocols, and emergency procedures for **isatoic anhydride**.

## Hazard Identification and Classification

**Isatoic anhydride** is classified as a hazardous chemical under the OSHA Hazard Communication Standard (29 CFR 1910.1200).<sup>[3]</sup> It is recognized primarily as an irritant and a skin sensitizer.<sup>[4][5]</sup> The toxicological properties of the material have not been fully investigated, warranting cautious handling at all times.<sup>[5][6]</sup>

GHS Classification:

- Serious Eye Damage/Eye Irritation: Category 2/2A<sup>[3][4]</sup>
- Skin Sensitization: Category 1<sup>[3][4]</sup>

- Irritant: Eyes, skin, and respiratory system[6]

## Table 1: GHS Hazard and Precautionary Statements

Code	Statement	Reference
Hazard Statements		
H317	May cause an allergic skin reaction.	[4][7]
H319	Causes serious eye irritation.	[4][7]
Precautionary Statements		
P261	Avoid breathing dust/fume/gas/mist/vapors/spray.	[4][8]
P264	Wash skin thoroughly after handling.	[4][8]
P272	Contaminated work clothing should not be allowed out of the workplace.	[4][8]
P280	Wear protective gloves/protective clothing/eye protection/face protection.	[4][7][8]
P302+P352	IF ON SKIN: Wash with plenty of soap and water.	[4][8]
P305+P351+P338	IF IN EYES: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing.	[4][7][8]
P333+P313	If skin irritation or a rash occurs: Get medical advice/attention.	[4]
P363	Wash contaminated clothing before reuse.	[4]

P501

Dispose of contents/container  
in accordance with  
local/regional/national/international regulations. [\[4\]](#)[\[7\]](#)

## Physical, Chemical, and Toxicological Properties

**Isatoic anhydride** is a beige to brown crystalline powder.[\[1\]](#)[\[9\]](#) It is sensitive to moisture and will hydrolyze to form anthranilic acid and carbon dioxide.[\[2\]](#)[\[6\]](#)

**Table 2: Physical and Chemical Properties of Isatoic Anhydride**

Property	Value	Reference
CAS Number	118-48-9	<a href="#">[2]</a> <a href="#">[3]</a>
Molecular Formula	C <sub>8</sub> H <sub>5</sub> NO <sub>3</sub>	<a href="#">[5]</a> <a href="#">[10]</a>
Molecular Weight	163.13 g/mol	<a href="#">[5]</a> <a href="#">[9]</a> <a href="#">[10]</a>
Appearance	White, beige, tan, or brown crystalline solid/powder.	<a href="#">[1]</a> <a href="#">[9]</a> <a href="#">[10]</a>
Melting Point	233 - 243 °C (with decomposition)	<a href="#">[9]</a> <a href="#">[10]</a>
Flash Point	308 °C / 586.4 °F	<a href="#">[3]</a> <a href="#">[5]</a> <a href="#">[6]</a>
Auto-Ignition Temp.	350 °C	<a href="#">[5]</a> <a href="#">[11]</a>
Solubility	Sparingly soluble in water (0.3 g/L); soluble in hot alcohol and acetone; insoluble in ether, benzene, and chloroform.	<a href="#">[1]</a> <a href="#">[9]</a> <a href="#">[10]</a>
Vapor Density	5.6 (vs air)	<a href="#">[1]</a>

**Table 3: Acute Toxicity Data**

Route	Species	Value	Reference
Oral	Rat	LD50 > 2500 mg/kg	[3]
Dermal	Rabbit	LD50 > 2000 mg/kg	[3]
Inhalation	Rat	LC50 = 192 mg/m <sup>3</sup>	[3]

## Experimental Protocols: Safe Handling and Storage

Adherence to strict protocols is essential to minimize exposure and ensure safety.

### General Handling Protocol

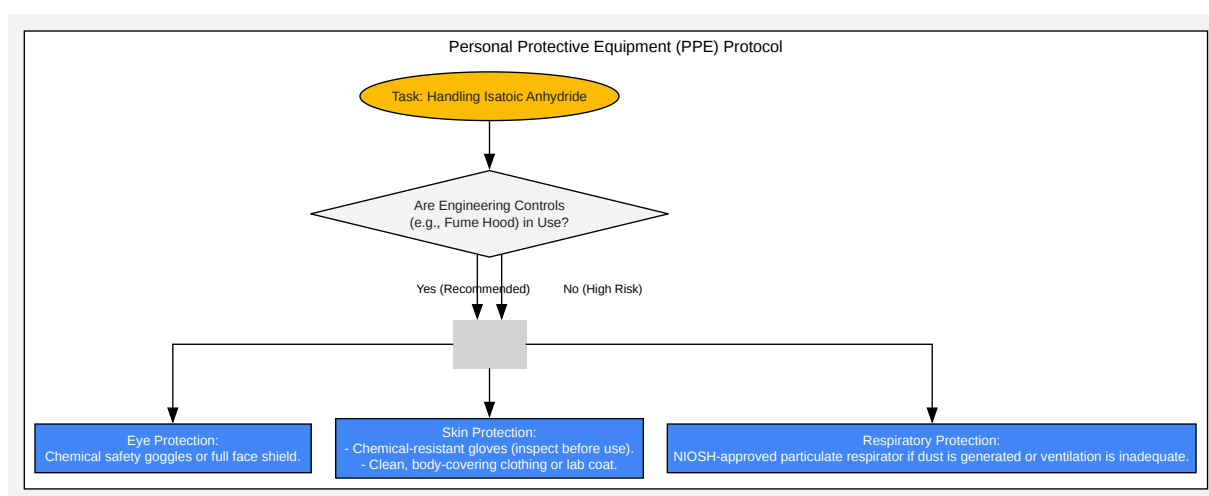
- Engineering Controls: Always handle **isatoic anhydride** in a well-ventilated area.[6] A system of local exhaust ventilation is recommended to control emissions at the source.[4] Facilities must be equipped with an eyewash station and a safety shower in close proximity to the workstation.[3][6]
- Personal Protective Equipment (PPE): Wear appropriate PPE as detailed in Section 4.
- Procedural Discipline: Avoid contact with skin, eyes, and clothing.[6][8] Do not breathe in dust.[5] Avoid the formation of dust and aerosols during handling.[4][7]
- Hygiene: Wash hands and any exposed skin thoroughly after handling.[3][4] Do not eat, drink, or smoke in the work area.[8] Remove contaminated clothing and wash it before reuse.[4][6]

### Storage Protocol

- Container: Keep the container tightly closed when not in use.[1][6]
- Environment: Store in a cool, dry, and well-ventilated area.[1][4][7]
- Moisture Protection: **Isatoic anhydride** is moisture-sensitive; store protected from moisture and away from water sources.[1][4][6]
- Incompatibilities: Store away from incompatible substances, which include strong oxidizing agents, strong acids, and strong bases.[3][8]

## Personal Protective Equipment (PPE)

A systematic approach to PPE selection is mandatory for the safe handling of **isatoic anhydride**.



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Caption: Required Personal Protective Equipment for handling **isatoic anhydride**.

Detailed PPE Specifications:

- Eye/Face Protection: Wear chemical safety goggles or a full face shield as described by OSHA's eye and face protection regulations in 29 CFR 1910.133 or European Standard EN166.[4][6][7]

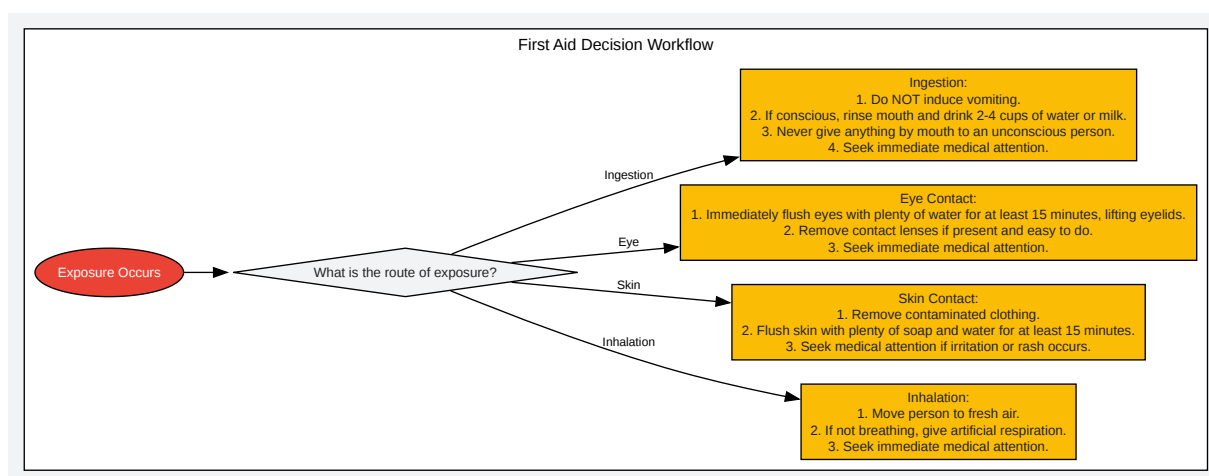
- Skin Protection: Wear protective gloves (e.g., nitrile) and clean, body-covering clothing.[4][5]  
Gloves must be inspected prior to use and disposed of properly after.[7]
- Respiratory Protection: If engineering controls are not sufficient to control airborne dust, a NIOSH/MSHA-approved particulate respirator should be used.[4][6][11] For emergencies or unknown exposure levels, a full-face positive-pressure, air-supplied respirator is recommended.[4][11]

## Emergency Procedures

Immediate and appropriate action is crucial in the event of an exposure or spill.

### First Aid Measures

The following diagram outlines the initial response to an exposure event. Always seek medical attention after administering first aid.[4][5]



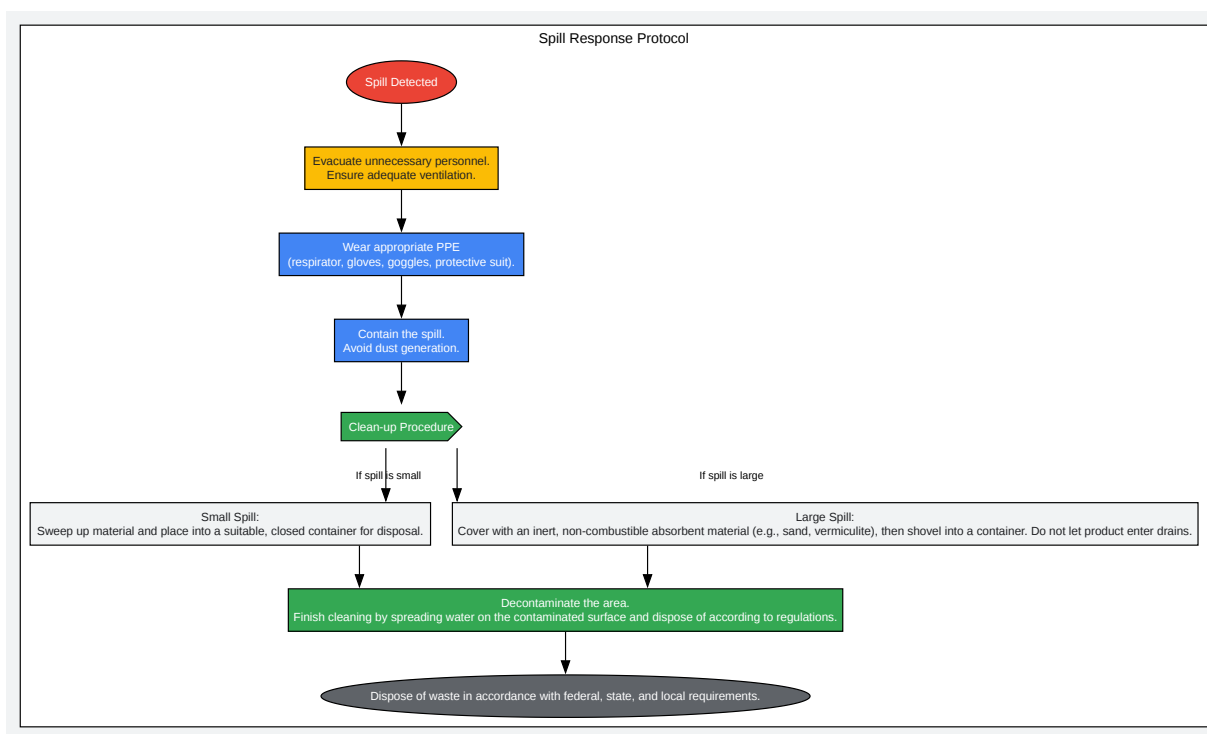
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Caption: First aid procedures for **isatoic anhydride** exposure.[4][5][6]

## Accidental Release Measures (Spill Response)

In the event of a spill, prioritize personnel safety and environmental protection.[7]





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Caption: Step-by-step workflow for managing spills of **isatoic anhydride**.<sup>[5][6][7][8]</sup>

## Fire-Fighting Measures

- Extinguishing Media: Use water spray, dry chemical, carbon dioxide, or alcohol-resistant foam.[5][6][7] Do not get water inside containers, as the material is moisture-sensitive.[6]
- Hazardous Combustion Products: During a fire, irritating and highly toxic gases may be generated, including carbon oxides (CO, CO<sub>2</sub>) and nitrogen oxides (NO<sub>x</sub>).[3][5][6]
- Protective Equipment: Firefighters should wear full protective gear and a self-contained breathing apparatus (SCBA) in pressure-demand, MSHA/NIOSH-approved mode.[3][5][6]

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